

(Z)-Docosenoic Acid: A Compre

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Compound of Interest

Compound Name:	(Z)-Docosenoic acid
Cat. No.:	B15177530

CAS Number: 112-86-7

(Z)-Docosenoic acid, also known as erucic acid, is a monounsaturated omega-9 fatty acid with the chemical formula C₂₂H₄₂O₂.^{[1][2]} It is a significant depth technical guide for researchers, scientists, and drug development professionals, detailing its chemical properties, biochemical pathways, and re

Physicochemical Properties

(Z)-Docosenoic acid is a white, waxy solid at room temperature and is insoluble in water but soluble in organic solvents like ethanol and ether.^[1] Ke

Property	Value
CAS Number	112-86-7
Molecular Formula	C ₂₂ H ₄₂ O ₂
Molecular Weight	338.57 g/mol
Melting Point	28 - 32 °C
Boiling Point	358 °C at 533 hPa
Appearance	White to Off-White Low-Melting Solid

Biochemical Pathways

The biosynthesis of **(Z)-docosenoic acid** originates from oleic acid through a process of carbon chain elongation.^{[2][7]} In humans, it is metabolized in

```
digraph "Biosynthesis_of_Z_Docosenoic_Acid" {
    graph [rankdir="LR", splines=ortho, nodesep=0.4];
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```

```
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}
```

Metabolism of **(Z)-Docosenoic Acid** and its biological activities.

Experimental Protocols

Accurate quantification of **(Z)-docosenoic acid** is crucial in various research and industrial applications. The

Lipid Extraction

Two primary methods for extracting lipids, including **(Z)-docosenoic acid**, are the Folch method and the Soxhle-

1. Folch Method:

-

Principle: A liquid-liquid extraction using a chloroform:methanol mixture to partition lipids from other cel

-

Protocol:

-

Homogenize the sample in a chloroform:methanol (2:1, v/v) solution.

-

Add 0.2 volumes of a 0.9% NaCl solution to the homogenate to induce phase separation.

-

Centrifuge to separate the layers. The lower chloroform layer, containing the lipids, is collected.

-

The solvent is evaporated under a stream of nitrogen to yield the lipid extract.

2. Soxhlet Extraction:

-

Principle: A continuous solid-liquid extraction method using a non-polar solvent.

-

Protocol:

-

Place the dried and ground sample in a thimble within the Soxhlet apparatus.

-

Continuously extract the lipids with a solvent such as hexane for several hours.[\[3\]](#)

-

The solvent containing the extracted lipids is collected in the boiling flask.

-

The solvent is then evaporated to obtain the lipid extract. The Soxhlet procedure has been shown to be sup

Quantitative Analysis by Gas Chromatography-Mass Spectrometry (GC-MS)

Following extraction, **(Z)-docosenoic acid** is typically converted to its fatty acid methyl ester (FAME) for anal

1. Derivatization to FAMEs:

•

Principle: Esterification of the carboxylic acid group to a more volatile methyl ester.

•

Protocol (using Boron Trifluoride-Methanol):

◦

Dissolve the lipid extract in a known volume of toluene.

◦

Add a 14% boron trifluoride-methanol solution.

◦

Heat the mixture at 100°C for 1 hour in a sealed tube.

◦

After cooling, add water and hexane to extract the FAMEs into the upper organic layer.

◦

Collect the hexane layer for GC-MS analysis.

2. GC-MS Analysis:

-

Principle: Separation of FAMEs based on their volatility and mass-to-charge ratio for identification and quantification.

-

Typical GC-MS Parameters:

-

Column: A polar capillary column suitable for FAME separation (e.g., DB-WAX).

-

Oven Program: An initial temperature of 150°C, ramped to 250°C.

-

Injector and Detector Temperature: Typically 250°C.

-

Carrier Gas: Helium.

-

Ionization Mode: Electron Ionization (EI).

-

Quantification: Based on the peak area of the methyl erucate standard.

The following diagram illustrates the general workflow for the quantification of **(Z)-docosenoic acid**.

```
```dot
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 node [shape=rectangle, style="filled", fillcolor="#F1F3F4", fontname="Arial", fontsize=10, fontcolor="#202124"];
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 "Sample" -> "Lipid Extraction\n(e.g., Soxhlet)";
 "Lipid Extraction\n(e.g., Soxhlet)" -> "Derivatization to FAMEs";
 "Derivatization to FAMEs" -> "GC-MS Analysis";
 "GC-MS Analysis" -> "Quantification";
}
```

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## References

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